

Application Notes and Protocols for the Synthesis of 14(Z)-Etherolenic Acid

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Compound of Interest

Compound Name: **14(Z)-Etherolenic acid**

Cat. No.: **B15549999**

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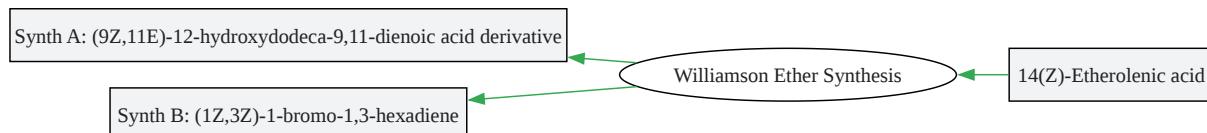
These application notes provide a detailed protocol for the chemical synthesis of **14(Z)-Etherolenic acid**, a complex ether-linked polyunsaturated fatty acid. The information is intended for use in research and development settings.

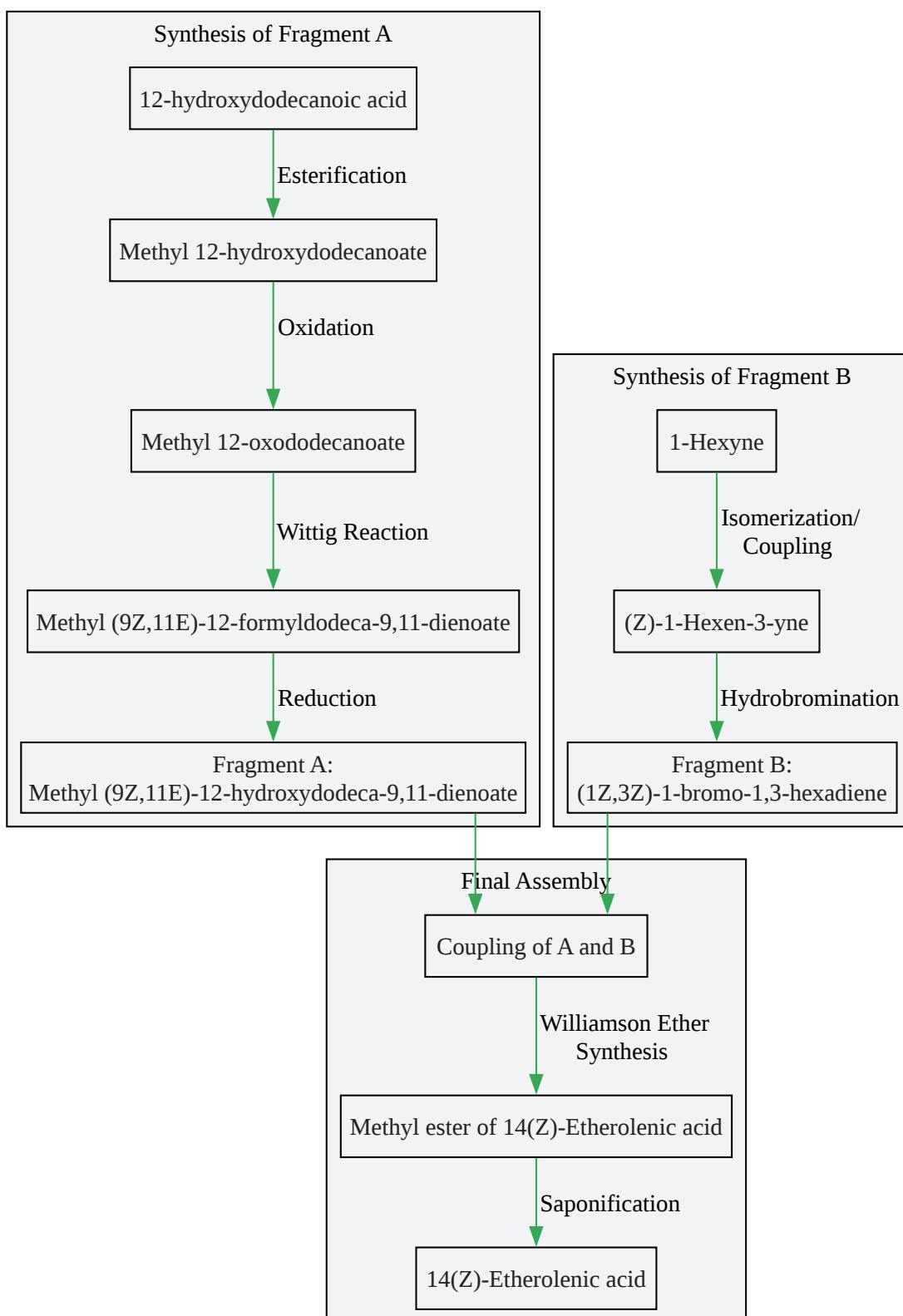
Introduction

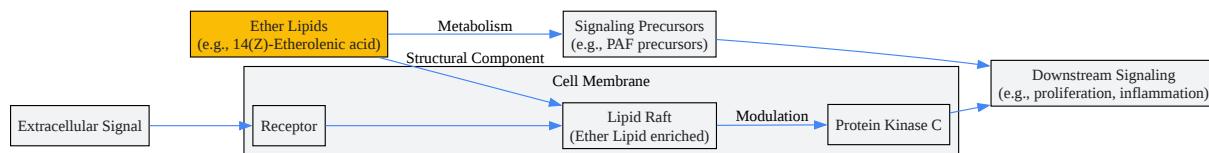
14(Z)-Etherolenic acid, with the systematic name (9Z,11E)-12-[(1Z,3Z)-1,3-hexadienyloxy]-9,11-dodecadienoic acid, is a specialized fatty acid characterized by an ether linkage connecting a conjugated diene side chain to a dodecadienoic acid backbone. Ether lipids, as a class, are known to play significant roles in cellular functions, including membrane structure, cell signaling, and protection against oxidative stress.^{[1][2]} The unique structure of **14(Z)-Etherolenic acid** suggests potential involvement in specific biological pathways, making its synthesis crucial for further investigation into its physiological and pharmacological properties. Some isomers of etherolenic acid have demonstrated antimicrobial properties, highlighting the potential for this class of molecules in drug discovery.

Retrosynthetic Analysis

A convergent retrosynthetic strategy is proposed for the synthesis of **14(Z)-Etherolenic acid**. The target molecule can be disconnected at the ether linkage, leading to two key fragments: a C12 functionalized dodecadienoic acid derivative (Synth A) and a C6 conjugated hexadienol derivative (Synth B). The ether linkage can be formed via a Williamson ether synthesis.







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References

- 1. Structural and functional roles of ether lipids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
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